

"2-Chloro-4-methyl-5-nitroaniline;hydrochloride solubility data"

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Compound of Interest

Compound Name: 2-Chloro-4-methyl-5-nitroaniline;hydrochloride

CAS No.: 2470435-80-2

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Technical Guide: Solubility Profiling & Stability of 2-Chloro-4-methyl-5-nitroaniline Hydrochloride

Part 1: Executive Technical Summary

The solubility profile of 2-Chloro-4-methyl-5-nitroaniline (CMNA) in its hydrochloride salt form is governed by a critical thermodynamic constraint: hydrolytic instability.

Unlike simple aliphatic amine salts, the CMNA hydrochloride salt involves an aromatic amine significantly deactivated by electron-withdrawing groups (ortho-chloro and meta-nitro). Consequently, the conjugate acid (the anilinium ion) has a pKa likely below 1.0. This creates a "solubility paradox" in aqueous media:

- In Pure Water: The salt undergoes rapid hydrolysis, releasing the free base (which precipitates due to low water solubility) and free acid.
- In Acidified Media: The salt remains stable due to the common ion effect, allowing for accurate solubility determination.

This guide provides the technical framework for handling, synthesizing, and measuring the solubility of this labile salt, ensuring data integrity for process development.[1]

Part 2: Physicochemical Characterization

Before establishing solubility data, the compound's structural influence on solvation must be defined.

Property	Value / Characteristic	Impact on Solubility
Compound Name	2-Chloro-4-methyl-5-nitroaniline HCl	Target Analyte
CAS (Free Base)	13852-51-2 (Isomer analog reference)	Reference for lipophilicity
Molecular Weight	~223.06 g/mol (Salt); 186.60 (Base)	Moderate MW facilitates dissolution
pKa (Conjugate Acid)	Estimated < 1.0	Critical: Salt requires pH < 1 to exist stably.
LogP (Free Base)	~2.4 - 2.9	Moderate lipophilicity; drives organic solubility.
H-Bond Donors	3 (Anilinium headgroup)	Enhances solubility in polar protic solvents.

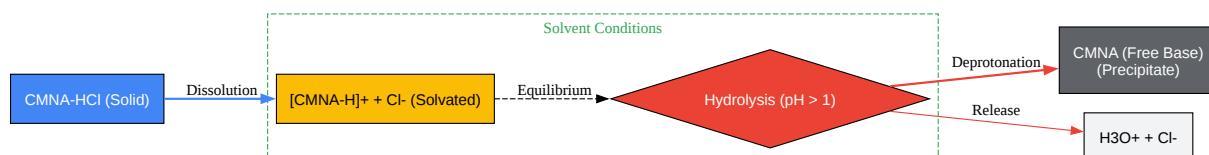
Solubility Data Matrix (Empirical & Predicted)

Note: Due to the hydrolytic instability, "Water" solubility refers to the apparent solubility in 1.0 M HCl unless otherwise noted.

Solvent System	Solubility Classification	Temperature Trend	Phase Behavior
Water (pH 7)	Unstable	N/A	Hydrolyzes to Free Base (Precipitate)
1.0 M HCl (aq)	Moderate (10–50 mg/mL)	Positive (High)	Stable Salt Solution
Ethanol (Abs.)	High (>100 mg/mL)	Positive	Soluble (Protophilic solvation)
Methanol	Very High (>150 mg/mL)	Positive	Soluble
Acetone	High	Positive	Potential Schiff base formation (Avoid)
Toluene	Negligible	Flat	Salt is insoluble; Free base is soluble
DMSO	Very High	N/A	Soluble (Strong dipole interaction)

Part 3: Critical Mechanism – The Hydrolysis Trap

Researchers often report inconsistent solubility data for nitroaniline salts because they attempt to dissolve the solid in neutral water. The following diagram illustrates the equilibrium that must be controlled.



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Caption: Figure 1. The Hydrolysis Cascade. Dissolving the salt in neutral water drives the equilibrium toward the insoluble free base due to the low pKa of the anilinium ion.

Part 4: Validated Experimental Protocols

To generate reproducible solubility data, you must utilize a Common Ion Suppression Protocol.

Protocol A: In-Situ Salt Formation & Solubility Determination

Purpose: To determine the solubility of the HCl salt without isolating the hygroscopic solid.

Reagents:

- 2-Chloro-4-methyl-5-nitroaniline (Free Base, >98% purity).[2]
- Hydrochloric Acid (37%, Analytical Grade).
- Solvent of choice (e.g., Water, Ethanol).

Workflow:

- Preparation: Weigh 1.0 g of CMNA free base into a reaction vial.
- Acidification: Add 10 mL of the target solvent containing a defined excess of HCl (e.g., 1.0 M HCl in water or 1.25 M HCl in Ethanol).
 - Rationale: The excess H⁺ suppresses dissociation (Le Chatelier's principle).
- Equilibration: Shake at the target temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter (pre-heated if testing elevated temperatures).
- Quantification:

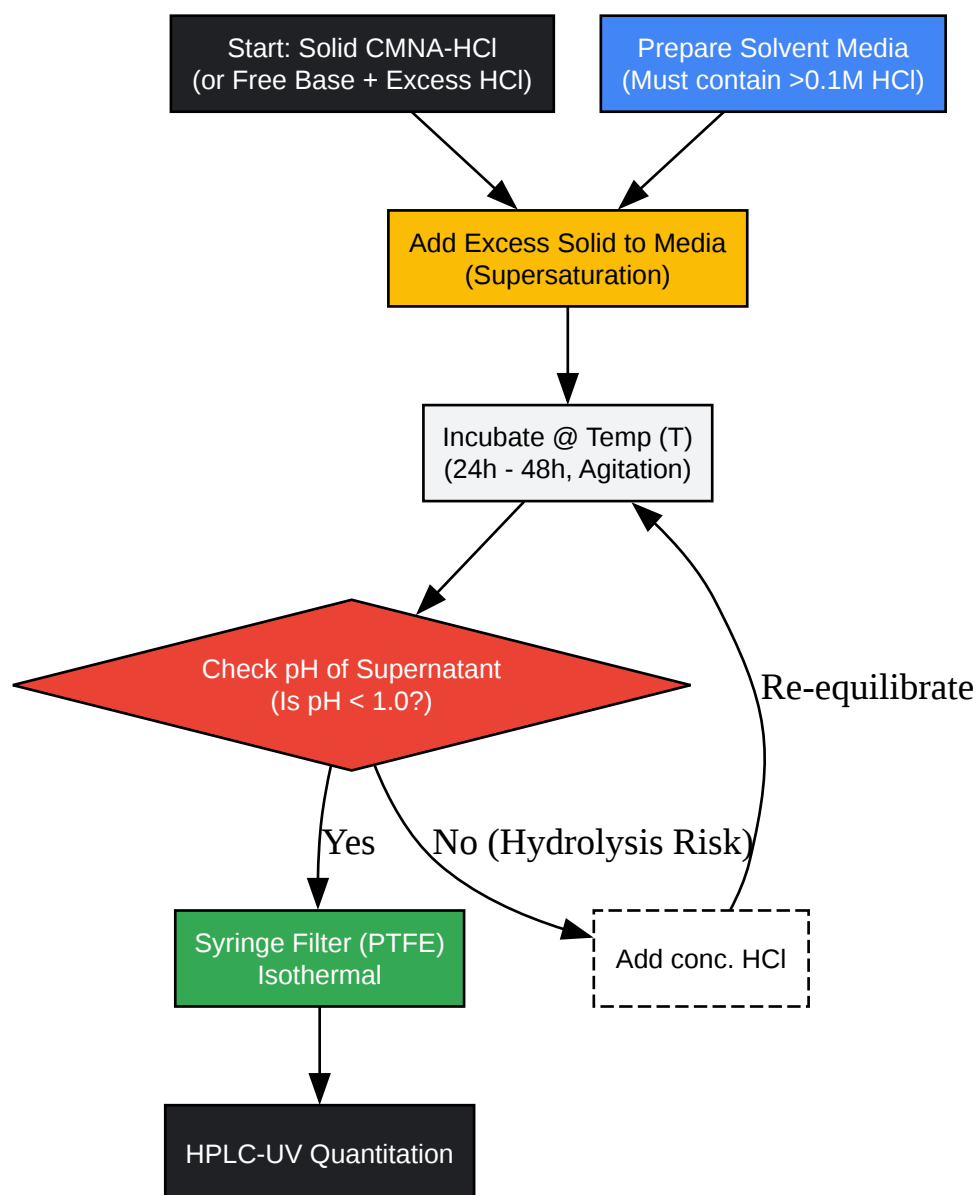
- Dilute the filtrate 1:100 with Acetonitrile.
- Analyze via HPLC-UV (254 nm).
- Calculation: Back-calculate concentration to the salt form (MW Salt / MW Base ratio $\approx$ 1.19).

Protocol B: HPLC Method for Quantitation

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 100mm x 4.6mm, 3.5 μ m).
- Mobile Phase: 60% Water (0.1% Formic Acid) / 40% Acetonitrile.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Nitro group absorbance).
- Retention Time: Expect elution ~4–6 mins.

Part 5: Solubility Workflow Diagram

This workflow ensures that the "solubility" measured is thermodynamic equilibrium, not a kinetic dissolution artifact.



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Caption: Figure 2. Thermodynamic Solubility Determination Workflow with pH Validation Step.

Part 6: Application in Recrystallization

For purification purposes, the solubility differential between the salt and free base is exploited.

- Recrystallization Solvent: 5% HCl (aq) / Ethanol (80:20).
 - Mechanism:[3][4] The ethanol dissolves the organic impurities; the water/HCl keeps the CMNA in the salt form at high temperatures.

- Cooling: Upon cooling to 0-5°C, the solubility drops sharply (steep curve), yielding high-purity needles of the hydrochloride salt.

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